

"Fluoromethyl phenyl sulfone" chemical structure and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Fluoromethyl Phenyl Sulfone*

Cat. No.: *B1334156*

[Get Quote](#)

An In-depth Technical Guide to Fluoromethyl Phenyl Sulfone

For researchers, scientists, and professionals in drug development, **fluoromethyl phenyl sulfone** stands as a significant reagent and intermediate. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications, with a focus on detailed experimental protocols and data presentation.

Chemical Structure and Formula

Fluoromethyl phenyl sulfone, a versatile organic compound, is characterized by a phenyl group and a fluoromethyl group attached to a sulfonyl functional group.^[1] Its chemical structure and formula are fundamental to its reactivity and utility in organic synthesis.

Chemical Formula: C₇H₇FO₂S^{[2][3][4][5]}

Molecular Weight: 174.19 g/mol^{[2][4][5]}

Synonyms: Fluoromethylsulfonylbenzene, Phenyl Fluoromethyl Sulfone, Benzene, [(fluoromethyl)sulfonyl]-^{[1][2][5][6]}

CAS Number: 20808-12-2^{[1][2][4][6]}

The presence of the fluoromethyl group significantly influences the compound's properties, contributing to increased lipophilicity, which is a valuable characteristic in drug design.[1][2]

Physicochemical Properties

A summary of the key physicochemical properties of **fluoromethyl phenyl sulfone** is presented in the table below, offering a quick reference for laboratory use.

Property	Value	References
Appearance	White to off-white powder/crystalline solid	[1][2]
Melting Point	51 - 55 °C	[2]
Solubility	Soluble in organic solvents like acetone and dichloromethane; limited solubility in water.	[1]
Purity	≥ 98% (GC)	[2]

Synthesis of Fluoromethyl Phenyl Sulfone

The synthesis of **fluoromethyl phenyl sulfone** is a well-documented two-step process. The first step involves the synthesis of fluoromethyl phenyl sulfide, which is then oxidized in the second step to yield the final product.[7][8]

Experimental Protocol: Two-Step Synthesis

Step 1: Synthesis of Fluoromethyl Phenyl Sulfide

This initial step involves the reaction of methyl phenyl sulfoxide with diethylaminosulfur trifluoride (DAST).[7][8]

- Materials:
 - Methyl phenyl sulfoxide
 - Chloroform

- Diethylaminosulfur trifluoride (DAST)
- Antimony trichloride
- Saturated aqueous sodium bicarbonate
- Sodium hydroxide
- Saturated aqueous sodium chloride
- Potassium carbonate
- Procedure:
 - In a three-necked round-bottomed flask, dissolve methyl phenyl sulfoxide in chloroform.[7][8]
 - Cool the mixture in a water bath.[7][8]
 - Add DAST, followed by a catalytic amount of antimony trichloride.[7][8]
 - Stir the reaction mixture under an argon atmosphere. An exothermic reaction will be observed.[7][8]
 - Quench the reaction by slowly pouring the mixture into an ice-cold saturated aqueous solution of sodium bicarbonate and sodium hydroxide.[7][8]
 - Separate the organic layer and extract the aqueous layer with additional chloroform.[7][8]
 - Combine the organic layers, wash with saturated aqueous sodium bicarbonate and saturated aqueous sodium chloride, and then dry over potassium carbonate.[7][8]
 - Remove the chloroform via rotary evaporation to yield crude fluoromethyl phenyl sulfide as a yellow-orange oil, which should be used immediately in the next step.[8]

Step 2: Oxidation to **Fluoromethyl Phenyl Sulfone**

The crude fluoromethyl phenyl sulfide is oxidized using Oxone® (potassium peroxyomonosulfate).[7][8]

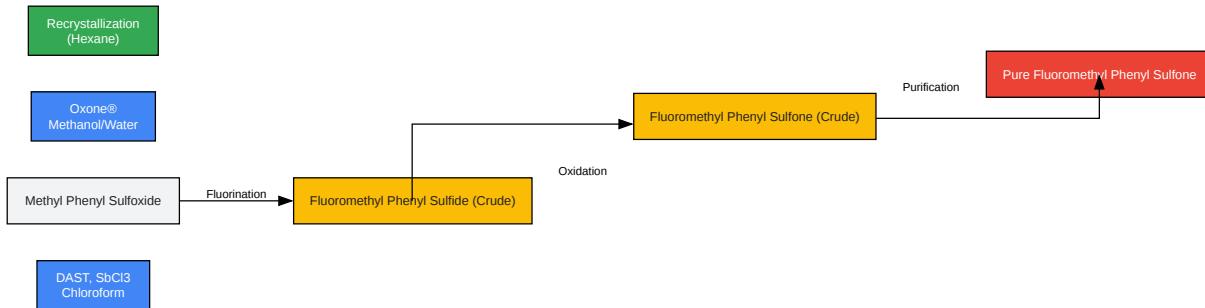
- Materials:

- Crude fluoromethyl phenyl sulfide
- Methanol
- Oxone® (potassium peroxyomonosulfate)
- Water
- Methylene chloride
- Magnesium sulfate
- Hexane

- Procedure:

- In a three-necked round-bottomed flask, prepare a slurry of Oxone® in water and cool it to 5°C.[7][8]
- Add a solution of crude fluoromethyl phenyl sulfide in methanol to the slurry in a slow stream.[7][8]
- Stir the reaction mixture at room temperature for 4 hours.[7][8]
- Remove the methanol using a rotary evaporator.[7][8]
- Extract the remaining aqueous solution with methylene chloride.[7][8]
- Dry the combined organic layers over magnesium sulfate, filter, and concentrate.[7][8]
- The crude product is a solid white mass.[8] Recrystallize from hot hexane to obtain pure white crystals of **fluoromethyl phenyl sulfone**.[8]

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **fluoromethyl phenyl sulfone**.

Applications in Research and Development

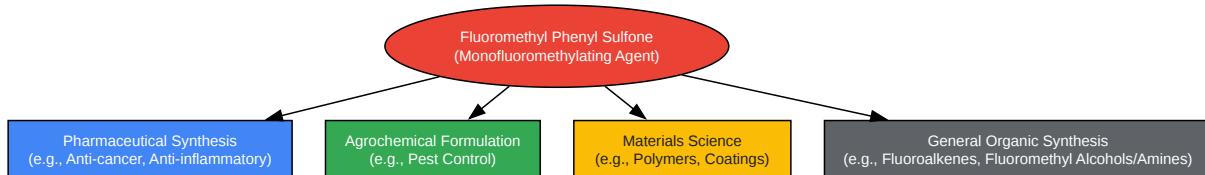
Fluoromethyl phenyl sulfone is a valuable reagent in organic synthesis, primarily for the introduction of the fluoromethyl group into various molecules.^[9] This has significant implications in the fields of pharmaceutical and agrochemical development.

- **Pharmaceutical Development:** It serves as a key intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory and anti-cancer agents.^[2] The incorporation of the fluoromethyl group can enhance the therapeutic efficacy of drug candidates.^[2]
- **Agrochemicals:** The compound is utilized in the formulation of agrochemicals for pest control.^[2]
- **Fluoroalkene Synthesis:** It is a key reagent for the preparation of fluoroalkenes from aromatic and aliphatic aldehydes.^[7]
- **Nucleophilic Monofluoromethylation:** It is used as a nucleophilic monofluoromethylation reagent for the synthesis of fluoromethyl alcohols and amines.^[3]

- Materials Science: It is employed in the development of advanced polymers and coatings to improve thermal stability and chemical resistance.[2]

Logical Relationship of Applications

The core utility of **fluoromethyl phenyl sulfone** stems from its ability to act as a monofluoromethylating agent, which leads to its diverse applications.



[Click to download full resolution via product page](#)

Caption: Applications derived from **fluoromethyl phenyl sulfone**'s core function.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. CAS 20808-12-2: Fluoromethyl phenyl sulfone | CymitQuimica [cymitquimica.com]
2. chemimpex.com [chemimpex.com]
3. Fluoromethyl phenyl sulfone | 20808-12-2 [chemicalbook.com]
4. calpaclab.com [calpaclab.com]
5. 20808-12-2 CAS MSDS (Fluoromethyl phenyl sulfone) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
6. chemwhat.com [chemwhat.com]
7. Organic Syntheses Procedure [orgsyn.org]

- 8. Production Method of Fluoromethyl phenyl sulfone - Chempedia - LookChem [lookchem.com]
- 9. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. ["Fluoromethyl phenyl sulfone" chemical structure and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1334156#fluoromethyl-phenyl-sulfone-chemical-structure-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com